

ML401 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: ML401

Cat. No.: B15608195

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ML401 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and handling of **ML401**.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **ML401** in DMSO?

A1: **ML401** is soluble in dimethyl sulfoxide (DMSO). Reported solubility values are 10 mg/mL and 42 mg/mL.^{[1][2]} To ensure complete dissolution, sonication is recommended.^[1] It is also advised to use fresh DMSO, as absorbed moisture can reduce the solubility of the compound.^[2]

Q2: What is a recommended solvent for preparing **ML401** stock solutions?

A2: DMSO is the recommended solvent for preparing stock solutions of **ML401**.^{[1][2][3]} A stock solution of 10 mM in DMSO is commercially available.^[3]

Q3: Is there a suggested formulation for in vivo studies with **ML401**?

A3: Yes, a formulation for in vivo administration has been described. A clear solution of ≥ 1.04 mg/mL can be achieved with a vehicle composed of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^{[1][3]} Another suggested formulation for in vivo use is 10% DMSO in corn oil.^[3]

Troubleshooting Guide

Issue: **ML401** is not dissolving completely in DMSO.

- Solution 1: Sonication. Use a sonicator to aid in the dissolution of **ML401**.^[1] This can help to break up any clumps of powder and increase the rate of dissolution.
- Solution 2: Use fresh DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can decrease the solubility of some compounds.^[2] Using a fresh, anhydrous grade of DMSO is recommended.
- Solution 3: Gentle Warming. Gentle warming of the solution may aid dissolution. However, it is crucial to monitor the temperature closely to avoid any potential degradation of the compound. (General laboratory practice, not specifically cited for **ML401**).

Issue: Precipitation is observed when diluting a DMSO stock solution in an aqueous buffer.

- Solution 1: Stepwise Dilution. To avoid precipitation when diluting a DMSO stock solution into an aqueous medium for cell-based assays, it is recommended to perform the dilution in a stepwise manner. This gradual change in solvent composition can help to keep the compound in solution.
- Solution 2: Lower Final DMSO Concentration. Ensure that the final concentration of DMSO in your experimental setup is low (typically <0.5%) to avoid solvent-induced artifacts or toxicity.
- Solution 3: Use of Co-solvents. For in vivo formulations, co-solvents like PEG300 and surfactants like Tween 80 are used to maintain the solubility of **ML401** in an aqueous-based vehicle.^{[1][3]}

Experimental Protocols

Preparation of a 10 mM **ML401** Stock Solution in DMSO

Materials:

- **ML401** powder (Molecular Weight: 419.74 g/mol)^[1]
- Anhydrous DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Sonicator

Methodology:

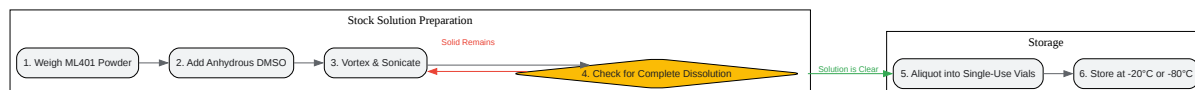
- Weighing the Compound: Accurately weigh the desired amount of **ML401** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.197 mg of **ML401**.
- Adding Solvent: Add the calculated volume of DMSO to the vial containing the **ML401** powder. For a 10 mM solution with 4.197 mg of **ML401**, this would be 1 mL of DMSO.
- Dissolution: Vortex the vial briefly to mix the powder and solvent. If the compound is not fully dissolved, place the vial in a sonicator bath and sonicate until the solution is clear.[\[1\]](#)
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C or -80°C for long-term stability.[\[3\]](#)

Quantitative Data Summary

Table 1: Solubility of **ML401** in Various Solvents

Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	10 mg/mL[1]	23.82 mM[1]	Sonication is recommended.[1]
DMSO	42 mg/mL[2]	100.06 mM[2]	Use fresh DMSO as moisture can reduce solubility.[2]
In Vivo Formulation	1 mg/mL[1]	2.38 mM[1]	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline. Sonication recommended.[1]
Ethanol	Data not available	Data not available	
Methanol	Data not available	Data not available	
Acetonitrile	Data not available	Data not available	
Water	Insoluble (predicted)	Insoluble (predicted)	

Visualizations



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Caption: Workflow for preparing an **ML401** stock solution.

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References

- 1. ML401 | EBI2/GPR183 | TargetMol [targetmol.com]
- 2. In Vitro Dissolution of Generic Immediate-Release Solid Oral Dosage Forms Containing BCS Class I Drugs: Comparative Assessment of Metronidazole, Zidovudine, and Amoxicillin Versus Relevant Comparator Pharmaceutical Products in South Africa and India - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. medchemexpress.com [medchemexpress.com]
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